

In-Vitro Pharmacological Profile of Methoxpropamine: A Technical Guide

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxpropamine (MXPr) is a dissociative substance of the arylcyclohexylamine class.^{[1][2]} Structurally related to ketamine and phencyclidine (PCP), its primary mechanism of action is understood to be the antagonism of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2][3]} This technical guide provides a comprehensive overview of the currently available in-vitro pharmacological data on **Methoxpropamine**, intended to serve as a resource for researchers and drug development professionals. The information presented herein is compiled from existing scientific literature. However, it is important to note that the in-vitro pharmacological profile of **Methoxpropamine** has not yet been fully elucidated, and significant data gaps remain.

Receptor Binding and Functional Activity

The primary molecular target of **Methoxpropamine** identified to date is the NMDA receptor, a ligand-gated ion channel crucial for excitatory synaptic transmission in the central nervous system.^[3]

NMDA Receptor

Methoxpropamine acts as a non-competitive antagonist at the NMDA receptor.[3]

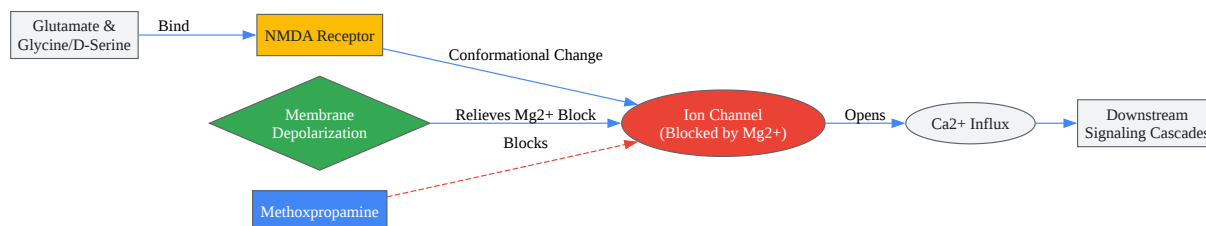
Quantitative Data: Functional Antagonism of NMDA Receptors

Compound	Assay Type	Preparation	Measured Effect	IC50 (μM)	Reference
Methoxpropamine	Whole-cell patch-clamp	Mouse dorsal cochlear nucleus cartwheel cells	Inhibition of NMDA-induced inward current	1.647	[3]

Experimental Protocol: Whole-Cell Patch-Clamp Electrophysiology for NMDA Receptor Functional Analysis

This protocol is a generalized procedure based on standard electrophysiological techniques.

- Cell Preparation: Acute brain slices containing the dorsal cochlear nucleus are prepared from mice.[3]
- Recording: Whole-cell patch-clamp recordings are performed on visually identified cartwheel cells.[3]
- NMDA Receptor Activation: NMDA-induced inward currents are evoked by microiontophoresis application of NMDA onto the recorded cell.[3]
- Drug Application: **Methoxpropamine** is applied at varying concentrations to determine its effect on the NMDA-induced current.
- Data Analysis: The concentration-response curve for the inhibition of the NMDA-induced current by **Methoxpropamine** is plotted to calculate the IC50 value.



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NMDA Receptor Antagonism by **Methoxpropamine**

Other CNS Receptors and Transporters

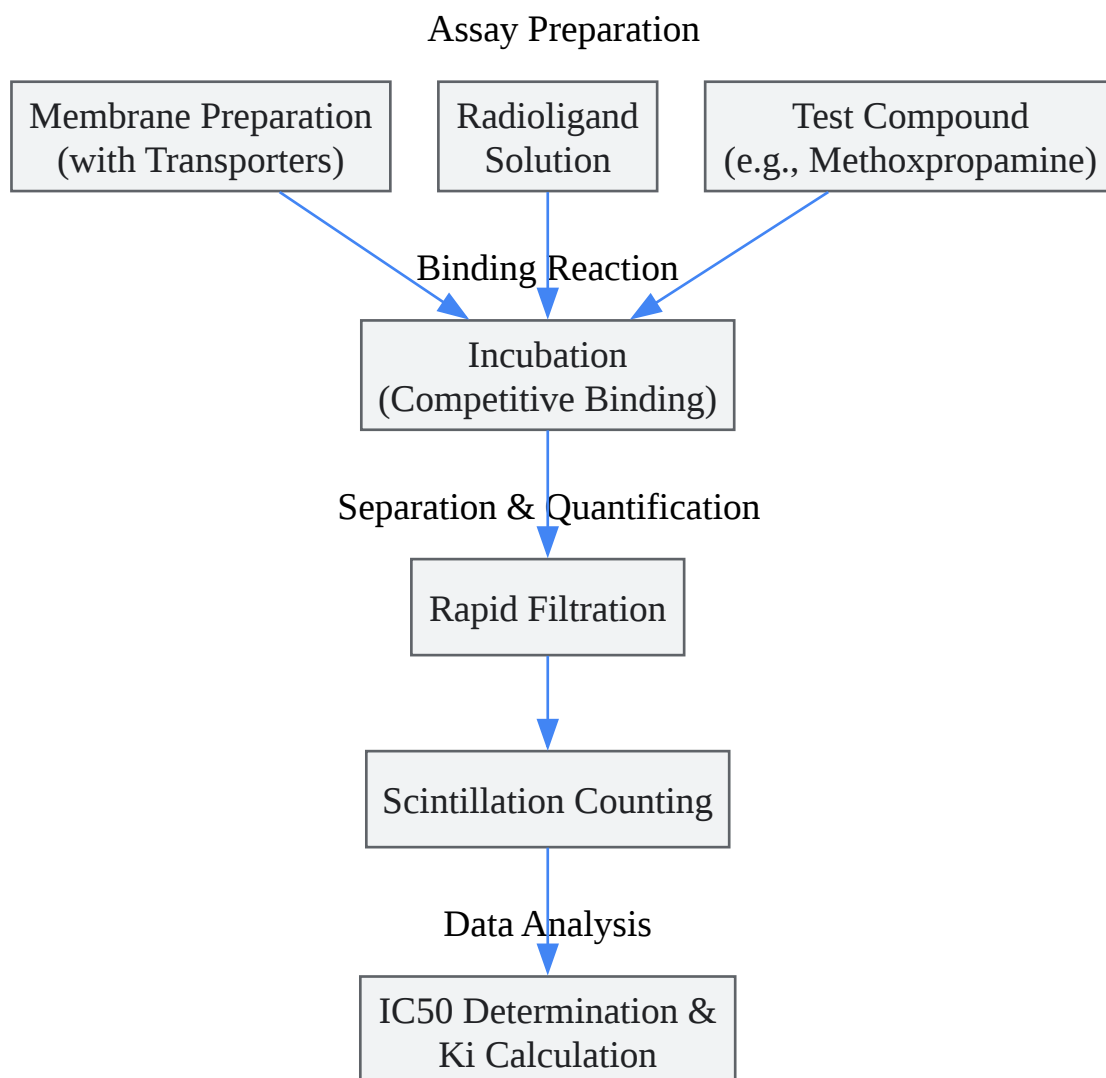
A comprehensive screening of **Methoxpropamine**'s binding affinities at a broad range of central nervous system receptors and transporters is currently lacking in the published literature. Arylcyclohexylamines as a class are known to variably interact with monoamine transporters (serotonin, dopamine, and norepinephrine) and other receptors, which can significantly influence their overall pharmacological effects.^[4] Without quantitative binding data (e.g., K_i values), a complete understanding of **Methoxpropamine**'s potential for off-target effects remains elusive.

Experimental Protocol: Competitive Radioligand Binding Assay for Monoamine Transporters

This is a general protocol for determining the binding affinity of a test compound to monoamine transporters.

- Membrane Preparation: Cell membranes are prepared from cell lines stably expressing the human serotonin (SERT), dopamine (DAT), or norepinephrine (NET) transporter.
- Assay Components:
 - Radioligand: A specific radiolabeled ligand for the transporter of interest (e.g., [³H]citalopram for SERT, [³H]WIN 35,428 for DAT, [³H]nisoxetine for NET).

- Test Compound: **Methoxpropamine** at a range of concentrations.
- Non-specific Binding Control: A high concentration of a known, non-labeled ligand for the transporter.
- Incubation: The membrane preparation, radioligand, and test compound are incubated together to allow for competitive binding to reach equilibrium.
- Filtration: The mixture is rapidly filtered through a glass fiber filter to separate the membrane-bound radioligand from the unbound radioligand.
- Quantification: The amount of radioactivity trapped on the filter is measured using a scintillation counter.
- Data Analysis: The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined. The inhibition constant (K_i) is then calculated using the Cheng-Prusoff equation.



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General Workflow for a Radioligand Binding Assay

In-Vitro Metabolism

In-vitro studies using pooled human liver microsomes (pHLM) have identified the primary phase I metabolites of **Methoxpropamine**.^[5]

Identified In-Vitro Metabolites of **Methoxpropamine**

Metabolite	Metabolic Reaction	Reference
N-despropyl-Methoxpropamine (nor-MXPr)	N-dealkylation	[5]
O-desmethyl-Methoxpropamine	O-demethylation	[5]
Dihydro-Methoxpropamine	Reduction of the cyclohexanone ring	[5]

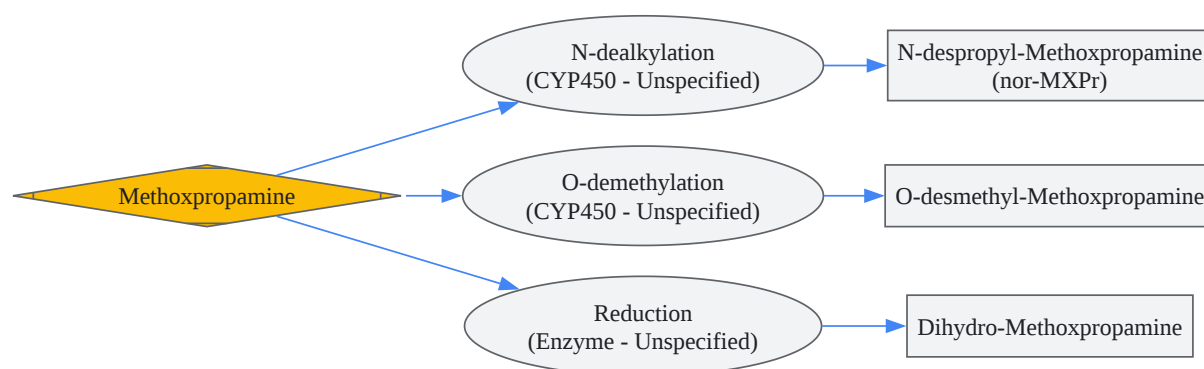
Experimental Protocol: In-Vitro Metabolism using Human Liver Microsomes

This is a generalized protocol for identifying the metabolites of a test compound.

- Incubation Mixture:
 - Pooled human liver microsomes.
 - **Methoxpropamine.**
 - NADPH regenerating system (as a source of cofactors for CYP450 enzymes).
 - Phosphate buffer to maintain pH.
- Incubation: The mixture is incubated at 37°C for a specified time.
- Reaction Termination: The reaction is stopped by adding a cold organic solvent (e.g., acetonitrile).
- Sample Preparation: The mixture is centrifuged to pellet the protein, and the supernatant is collected.
- Analysis: The supernatant is analyzed by liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-QTOF-MS) to identify the metabolites based on their mass-to-charge ratio and fragmentation patterns.[\[5\]](#)

CYP450 Enzyme Phenotyping

While the primary metabolites have been identified, studies to determine the specific cytochrome P450 (CYP450) isoforms responsible for the metabolism of **Methoxpropamine** have not been reported. Such "reaction phenotyping" studies are crucial for predicting potential drug-drug interactions.[6][7][8] This would typically involve incubating **Methoxpropamine** with individual recombinant human CYP450 enzymes or using specific chemical inhibitors of different CYP450 isoforms in human liver microsomes.[6][7][8]



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In-Vitro Metabolic Pathways of **Methoxpropamine**

Pharmacological Activity of Metabolites

There is currently no published in-vitro pharmacological data for the identified metabolites of **Methoxpropamine** (N-despropyl-**Methoxpropamine**, O-desmethyl-**Methoxpropamine**, and dihydro-**Methoxpropamine**). Determining the activity of these metabolites, particularly at the NMDA receptor and other CNS targets, is essential for understanding the overall duration and profile of **Methoxpropamine**'s effects.

Conclusion and Future Directions

The current in-vitro pharmacological data on **Methoxpropamine** primarily establishes its role as a potent NMDA receptor antagonist. Initial metabolic pathways have been elucidated,

identifying three main phase I metabolites. However, to construct a complete pharmacological and safety profile, further research is critically needed in the following areas:

- **Comprehensive Receptor and Transporter Screening:** A broad in-vitro binding and functional assay panel is required to identify potential off-target interactions of **Methoxpropamine**. This should include, at a minimum, the serotonin, dopamine, and norepinephrine transporters, as well as other relevant CNS receptors.
- **CYP450 Reaction Phenotyping:** Studies are needed to identify the specific CYP450 isoforms responsible for the metabolism of **Methoxpropamine** to predict potential drug-drug interactions.
- **Pharmacological Activity of Metabolites:** The identified metabolites of **Methoxpropamine** should be synthesized and pharmacologically profiled to determine their contribution to the overall activity and potential for prolonged effects.

This technical guide summarizes the current state of knowledge on the in-vitro pharmacology of **Methoxpropamine**. It is intended to be a living document that will be updated as new research becomes available. The significant gaps in the data highlight the need for further investigation to fully characterize this novel psychoactive substance.

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